High-performance liquid chromatography (HPLC) method for Momfluorothrin

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Compound of Interest

Compound Name:	*Momfluorothrin*
CAS No.:	*609346-29-4*
Cat. No.:	*B1263211*

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This document provides a detailed application note and protocol for the quantitative analysis of **Momfluorothrin** using High-Performance Liquid Chromatography (HPLC) with UV detection. While specific validated methods for **Momfluorothrin** are not widely published, this protocol is based on established methods for other synthetic pyrethroids with similar chemical properties.[1][2][3][4][5]

Introduction

Momfluorothrin is a novel synthetic pyrethroid insecticide known for its high efficacy against a broad spectrum of insect pests.[6] Accurate and reliable quantification of **Momfluorothrin** is essential for quality control of pesticide formulations, residue analysis in environmental samples, and various research and development applications. This application note describes a robust reversed-phase HPLC (RP-HPLC) method for the separation and quantification of **Momfluorothrin**.

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The principle of this method relies on the separation of **Momfluorothrin** on a non-polar C18 stationary phase with a polar mobile phase.[5] The concentration of the analyte is determined by comparing the peak area of the sample to that of a certified reference standard, detected at a specific UV wavelength.

Physicochemical Properties of **Momfluorothrin**

Property	Value
Chemical Name	[2,3,5,6-tetrafluoro-4-(methoxymethyl)phenyl]methyl 3-(2-cyanoprop-1-enyl)-2,2-dimethylcyclopropane-1-carboxylate[7]
Molecular Formula	$C_{19}H_{19}F_4NO_3$[8]
Molecular Weight	385.4 g/mol [8]
Appearance	Pale yellow crystalline solid[6]
Solubility	Soluble in organic solvents like acetone and ethyl acetate; hardly soluble in water.[6]

Experimental Protocol

1. Instrumentation and Materials

- HPLC System: An HPLC system equipped with a quaternary pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- Column: A reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm particle size) is recommended for the separation of pyrethroids.[5]
- Chemicals and Reagents:
  - **Momfluorothrin** analytical standard (of known purity)
  - HPLC grade acetonitrile

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- HPLC grade water
- Methanol (for standard preparation)

2. Chromatographic Conditions

The following chromatographic conditions are proposed based on methods for similar pyrethroid compounds:[2][5]

Parameter	Recommended Condition
Mobile Phase	Acetonitrile : Water (85:15, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	230 nm
Run Time	Approximately 15 minutes

3. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 25 mg of the **Momfluorothrin** analytical standard and dissolve it in a 25 mL volumetric flask using methanol. Sonicate for approximately 10 minutes to ensure complete dissolution and then dilute to the mark with methanol. This stock solution should be stored at 4°C in the dark.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50, and 100 µg/mL) by diluting the stock standard solution with the mobile phase. These solutions are used to construct a calibration curve.

4. Sample Preparation

The sample preparation will vary depending on the matrix (e.g., formulation, environmental sample). A generic procedure for a liquid formulation is provided below:

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- Accurately weigh a portion of the sample expected to contain about 25 mg of **Momfluorothrin** into a 25 mL volumetric flask.
- Add a small amount of methanol and sonicate for 15 minutes to dissolve the active ingredient.
- Dilute to the mark with methanol.
- Filter an aliquot of this solution through a 0.45 µm syringe filter into an HPLC vial for analysis.

5. Analysis and Quantification

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the series of working standard solutions to generate a calibration curve by plotting peak area versus concentration.
- Inject the prepared sample solution.
- The concentration of **Momfluorothrin** in the sample is determined using the linear regression equation derived from the calibration curve.

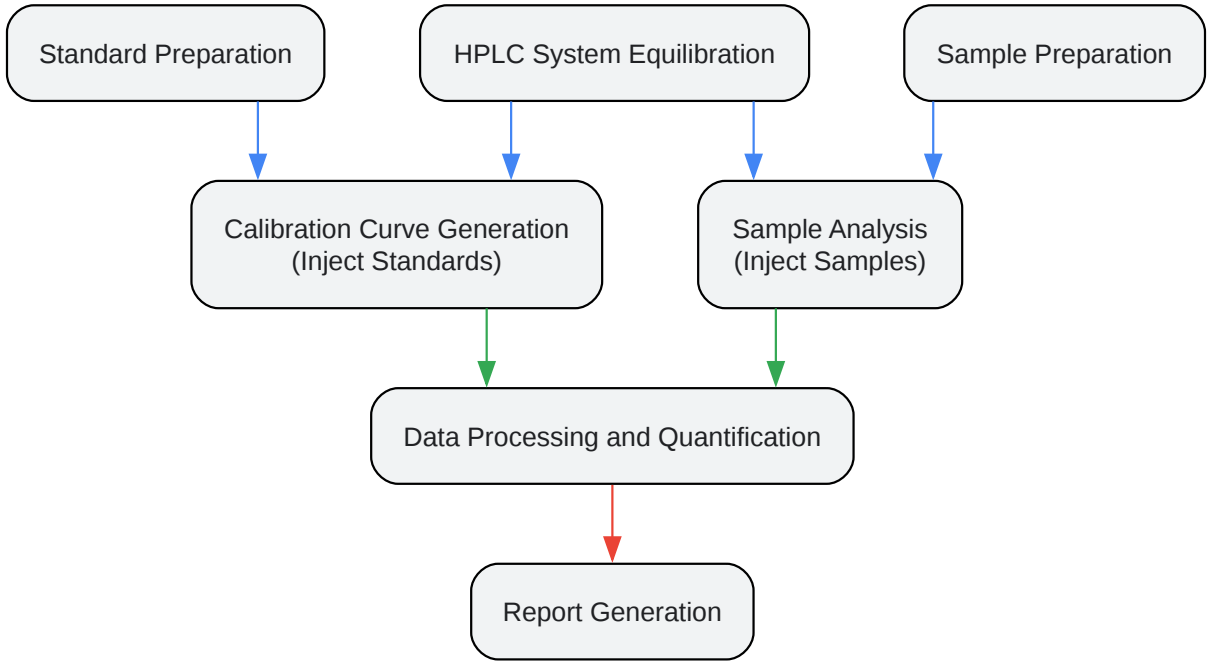
Quantitative Data Summary

The following table summarizes the expected performance parameters for this HPLC method. These are hypothetical values based on typical performance for pyrethroid analysis and should be validated in the user's laboratory.

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Parameter	Expected Value
Retention Time (RT)	~ 8.5 min
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	~ 0.1 µg/mL
Limit of Quantitation (LOQ)	~ 0.3 µg/mL
Accuracy (Recovery)	98 - 102%
Precision (%RSD)	< 2%

Experimental Workflow Diagram



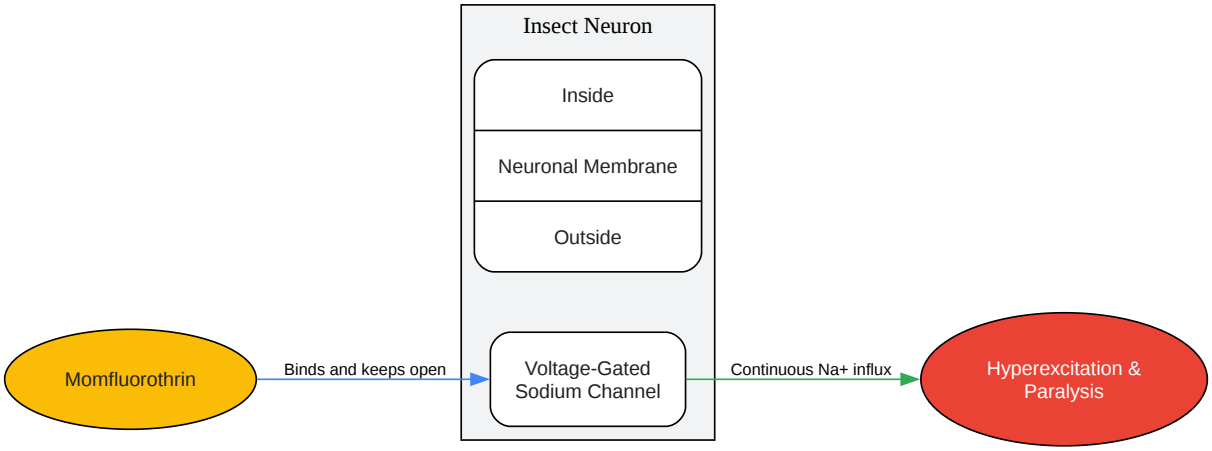
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Caption: General workflow for the HPLC analysis of **Momfluorothrin**.

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Signaling Pathway

As an insecticide, **Momfluorothrin**'s primary mode of action is as an axonic poison. It targets the sodium channels in the neuronal membranes of insects, keeping them in an open state. This leads to hyperexcitation of the nervous system and ultimately results in paralysis and death of the insect.[9] A diagram illustrating this targeted action is provided below.



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Caption: Mode of action of **Momfluorothrin** on insect sodium channels.

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